Technical Guide: Spectroscopic Characterization of 4,7-Dichloro-6-methylquinazoline

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Compound of Interest

Compound Name:	*4,7-Dichloro-6-methylquinazoline*
CAS No.:	*1187616-00-7*
Cat. No.:	*B3218107*

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Executive Summary & Compound Profile

4,7-Dichloro-6-methylquinazoline is a critical electrophilic scaffold used in medicinal chemistry.[1][2] Its reactivity is defined by the lability of the C4-chlorine atom, which undergoes nucleophilic aromatic substitution (

) with amines (e.g., anilines), while the C7-chlorine and C6-methyl groups modulate lipophilicity and electronic properties.[1][2]

- IUPAC Name: **4,7-Dichloro-6-methylquinazoline**[1][2]
- CAS Number: 1187616-00-7[1][2]
- Molecular Formula:

  [1][2]
- Molecular Weight: 213.06 g/mol [1][2]
- Physical State: Off-white to pale yellow solid[1]

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Synthesis & Structural Logic

Understanding the synthetic origin is crucial for interpreting spectral impurities.[1][2] The standard route involves the chlorination of the corresponding quinazolinone.[1]

Synthesis Workflow

The following diagram illustrates the conversion of the anthranilic acid precursor to the final dichloro-heterocycle.

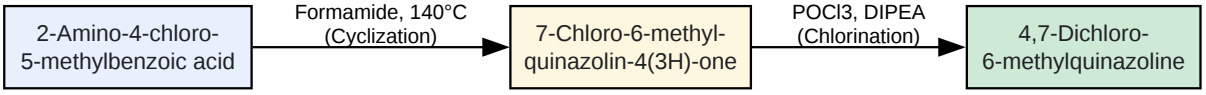

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Figure 1: Synthetic pathway from anthranilic acid derivative to **4,7-dichloro-6-methylquinazoline**.

Spectroscopic Data Analysis

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The

NMR spectrum is characterized by the distinct splitting pattern of the quinazoline protons.[1] Due to the substitution at positions 4, 6, and 7, the aromatic protons at C5 and C8 appear as singlets (para-relationship, minimal coupling).[1]

NMR Data (400 MHz,

)

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Position	Shift (, ppm)	Multiplicity	Integration	Assignment Logic
H-2	8.98 – 9.05	Singlet (s)	1H	Deshielded by adjacent N1/N3; characteristic of quinazoline core.[1][2]
H-8	8.15 – 8.25	Singlet (s)	1H	Ortho to C7-Cl; para to H-5.[1][2] Appears downfield due to Cl proximity.[1]
H-5	7.90 – 8.00	Singlet (s)	1H	Ortho to C6-Me; shielded relative to H-8 by the methyl group's +I effect.[1][2]
Me-6	2.55 – 2.60	Singlet (s)	3H	Benzylic methyl group attached to C6.[1][2]

“

Technical Note: In

, the H-2 signal may shift slightly downfield (~9.10 ppm). A common impurity is the hydrolysis product (quinazolinone), which shows a broad NH singlet ~12.5 ppm and an upfield shift of H-2 and H-8.[1]

NMR Data (100 MHz,

)

Shift (, ppm)	Assignment	Mechanistic Insight
162.5	C-4	Ipso-carbon attached to Cl; highly deshielded.
154.2	C-2	C=N carbon; typical for pyrimidine ring.[1][2]
150.8	C-8a	Bridgehead carbon.[1][2]
140.5	C-7	Ipso-carbon attached to Cl.
138.2	C-6	Ipso-carbon attached to Methyl.
129.5	C-8	Aromatic CH.
125.8	C-5	Aromatic CH.
122.1	C-4a	Bridgehead carbon.[1][2]
21.4		Methyl carbon.[1][2]

B. Mass Spectrometry (MS)

The mass spectrum is definitive due to the characteristic chlorine isotope pattern (

vs

).[1][2]

Isotope Pattern Analysis (ESI-MS)

Since the molecule contains two chlorine atoms, the molecular ion cluster follows a 9:6:1 intensity ratio (

:

:

).[1][2]

Ion ( )	Relative Intensity	Species
212.0	100%	
214.0	~64%	
216.0	~10%	

Fragmentation Pathway

The primary fragmentation involves the loss of the labile C4-chlorine and the subsequent collapse of the pyrimidine ring.[1][2]

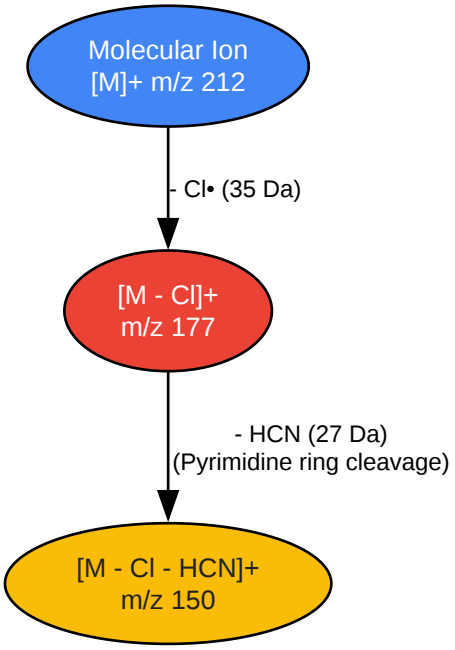

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Figure 2: Proposed ESI-MS fragmentation pathway for **4,7-dichloro-6-methylquinazoline**.

C. Infrared (IR) Spectroscopy

The IR spectrum confirms the functional groups, specifically the absence of the Carbonyl ( ) and N-H stretches found in the starting material (quinazolinone).[1]

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Wavenumber ( )	Vibration Mode	Diagnostic Value
3050 – 3080	Ar-H Stretch	Weak, sharp bands indicating aromaticity.
2920 – 2960	Stretch	Methyl group C-H stretching.[1] [2]
1615, 1560	C=N, C=C Stretch	Characteristic "Skeleton" vibrations of the quinazoline ring.[1]
1080 – 1095	Ar-Cl Stretch	Strong band confirming chlorination.[1]
Absence of 1680	C=O Stretch	Critical QC Check: Presence indicates unreacted quinazolinone.[1]

Experimental Protocols

Protocol 1: Sample Preparation for NMR

Objective: Obtain high-resolution spectra without hydrolysis artifacts.

- Solvent Choice: Use

  (Chloroform-d) treated with anhydrous

  or silver foil to remove traces of HCl/acid, which can protonate N1/N3 and shift peaks.[1][2]
- Concentration: Dissolve 5-10 mg of the solid in 0.6 mL of solvent.
- Filtration: If the solution is cloudy (indicating inorganic salts from the synthesis), filter through a small plug of glass wool into the NMR tube.[1]
- Acquisition: Run at 298 K. For

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, a relaxation delay (

) of 2-3 seconds is recommended to ensure quaternary carbons (C4, C6, C7) are visible.

Protocol 2: QC Check for Hydrolysis

4,7-Dichloro-6-methylquinazoline is moisture-sensitive.[1][2] The C4-Cl bond hydrolyzes to reform the quinazolinone.[1]

- TLC Method:
  - Mobile Phase: Hexane:Ethyl Acetate (3:1).[1]
  - Observation: The dichloro product (

) is less polar than the hydrolyzed quinazolinone (

).[1]
  - Visualization: UV lamp (254 nm).[1]

References

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